

Physicochemical Properties of Methyl 4-methyl-1H-pyrrole-3-carboxylate: A Technical Overview

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Compound of Interest

Compound Name: Methyl 4-methyl-1H-pyrrole-3-carboxylate

Cat. No.: B1283473

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For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of the physicochemical properties of novel chemical entities is paramount. This technical guide addresses the available data on the melting and boiling points of pyrrole derivatives, with a specific focus on the challenges in sourcing data for **"Methyl 4-methyl-1H-pyrrole-3-carboxylate."**

While extensive searches have been conducted, specific experimental data for the melting and boiling points of **Methyl 4-methyl-1H-pyrrole-3-carboxylate** are not readily available in the public domain. However, data for structurally similar compounds have been compiled to provide a comparative reference.

Comparative Physicochemical Data

The following table summarizes the melting and boiling points of several related pyrrole carboxylate derivatives. It is crucial to note that these are distinct molecules, and their properties may not be predictive of **Methyl 4-methyl-1H-pyrrole-3-carboxylate**.

Compound Name	CAS Number	Melting Point (°C)	Boiling Point (°C)
Methyl 1H-pyrrole-3-carboxylate	2703-17-5	85 - 89[1][2]	Not available[1]
1-Methyl-1H-pyrrole-3-carboxylic acid	36929-61-0	Not available	276.6 (at 760 mmHg)
2-Methyl-4-oxo-4,5-dihydro-1H-pyrrole-3-carboxylic acid phenylamide	Not available	156 - 157[3]	Not available

Experimental Protocols for Determination of Melting and Boiling Points

Standard laboratory procedures for determining the melting and boiling points of organic compounds are well-established. The following are generalized experimental protocols that would be suitable for the characterization of **Methyl 4-methyl-1H-pyrrole-3-carboxylate**.

Melting Point Determination (Capillary Method)

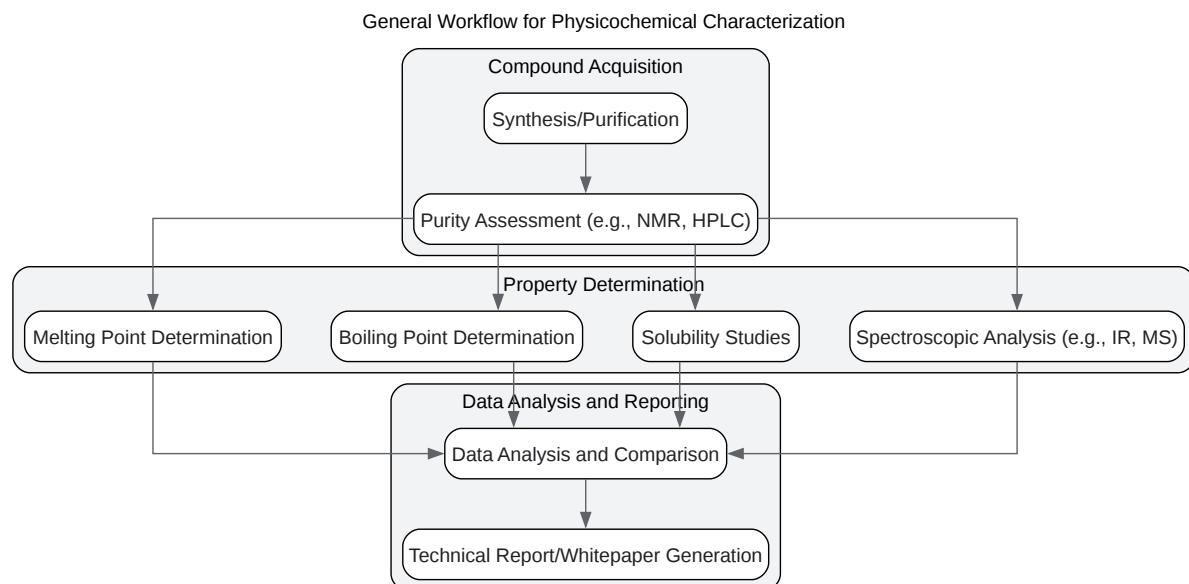
- **Sample Preparation:** A small, dry sample of the crystalline compound is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which is equipped with a heating block, a thermometer, and a viewing lens.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the melting range is approached.
- **Observation:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting) are recorded as the melting range.

Boiling Point Determination (Distillation Method)

- **Apparatus Setup:** A small quantity of the liquid sample is placed in a distillation flask, along with boiling chips to ensure smooth boiling. The flask is fitted with a condenser, a thermometer, and a collection vessel.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb before being cooled and condensed back into a liquid.
- **Equilibrium:** The temperature is recorded when it stabilizes, indicating that the vapor and liquid phases are in equilibrium. This stable temperature is the boiling point of the substance at the given atmospheric pressure.
- **Pressure Correction:** If the atmospheric pressure is not 760 mmHg, a nomograph or appropriate formula is used to correct the observed boiling point to the normal boiling point.

Workflow for Physicochemical Characterization

The general workflow for determining the key physical properties of a newly synthesized or acquired chemical compound is outlined in the diagram below.



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Workflow for determining the physical properties of a chemical compound.

Due to the lack of specific data for **Methyl 4-methyl-1H-pyrrole-3-carboxylate**, further experimental investigation is required to definitively determine its melting and boiling points. The protocols and workflow described provide a standard framework for such an investigation.

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